

# Essential Safety and Logistics for Handling (R)-(+)-Citronellic Acid

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## Compound of Interest

Compound Name: (R)-(+)-Citronellic acid

Cat. No.: B100766

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**(R)-(+)-Citronellic acid** is a monoterpene and a monounsaturated fatty acid used in various applications, including as a flavoring agent and in the fragrance industry.[1][2][3] Due to its hazardous properties, adherence to strict safety protocols is essential to ensure the well-being of laboratory personnel and the integrity of research. This guide provides comprehensive, procedural information for the safe handling, storage, and disposal of **(R)-(+)-Citronellic acid**.

## Hazard Identification

**(R)-(+)-Citronellic acid** is classified as hazardous, primarily due to its effects upon skin contact.[4] It is categorized as toxic or harmful if absorbed through the skin and is known to cause skin and eye irritation.[5][6][7]

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Dermal	Category 3 / 4	H311/H312: Toxic / Harmful in contact with skin[4][6][7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[5][6]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[6]

## Personal Protective Equipment (PPE)

The primary hazards associated with **(R)-(+)-Citronellic acid** are dermal, necessitating robust personal protective equipment to prevent skin and eye contact.<sup>[4][8]</sup> The recommended PPE includes:

- **Hand Protection:** Chemical-resistant gloves are mandatory.<sup>[9]</sup> Nitrile or butyl rubber gloves are suitable for handling acids.<sup>[10]</sup> Gloves must be inspected before use and disposed of properly after handling the material.<sup>[5]</sup>
- **Eye and Face Protection:** Use chemical safety goggles and a full-face shield.<sup>[5][8]</sup> Eye protection should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).<sup>[5]</sup>
- **Skin and Body Protection:** Wear a lab coat or appropriate protective clothing to prevent skin exposure.<sup>[4][8]</sup>
- **Respiratory Protection:** If working in a poorly ventilated area or if there is a risk of generating mists or aerosols, use a NIOSH/MSHA approved vapor respirator or a respirator with a suitable filter (e.g., type ABEK (EN14387)).<sup>[4][8]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data for **(R)-(+)-Citronellic acid**, providing essential information for risk assessment and experimental planning.

Property	Value	Source(s)
Physical Properties		
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>	[5][11]
Molecular Weight	170.25 g/mol	[2][11]
Appearance	Colorless to light yellow liquid	[1][11]
Density	0.923 - 0.930 g/mL at 25 °C	[4][11]
Boiling Point	121-122 °C at 1 mmHg; 119 °C at 3 mmHg	[1][7]
Flash Point	>110 °C (>230 °F)	[4]
Refractive Index	1.4534 - 1.455 at 20 °C	[7]
Solubility	Almost insoluble in water; soluble in alcohol and oils	[1]
Toxicological Data		
Acute Oral Toxicity (LD50, Rat)	2610 mg/kg	[6]
Acute Dermal Toxicity (LD50, Rabbit)	450 mg/kg	[6]

## Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety.

### Handling and Storage Protocol

- Ventilation: Always handle **(R)-(+)-Citronellic acid** in a well-ventilated area, such as a chemical fume hood, to avoid breathing vapors or mists.[5]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.[5]  
[8]
- Safe Handling: Use clean, non-sparking tools when transferring the material.[8] Keep the container tightly closed when not in use.[6]

- Hygiene: Wash hands thoroughly after handling and before breaks.[5]
- Storage: Store in a tightly closed container in a dry, cool area, away from incompatible materials like strong oxidizing agents, strong acids, and bases.[4][12] Some suppliers recommend storage at 2-8°C.[5]

## Emergency Procedures: First Aid

Immediate response is crucial in case of accidental exposure.

- Skin Contact: Take off immediately all contaminated clothing.[6] Wash the affected area with soap and plenty of water.[5] Seek immediate medical attention as the substance is toxic in contact with skin.[6]
- Eye Contact: Immediately rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids, and consult a physician.[4][5]
- Inhalation: Move the person into fresh air.[5] If not breathing, give artificial respiration and consult a physician.[5]
- Ingestion: Rinse mouth with water.[5] Do not induce vomiting. Never give anything by mouth to an unconscious person.[5] Seek medical attention.[4]

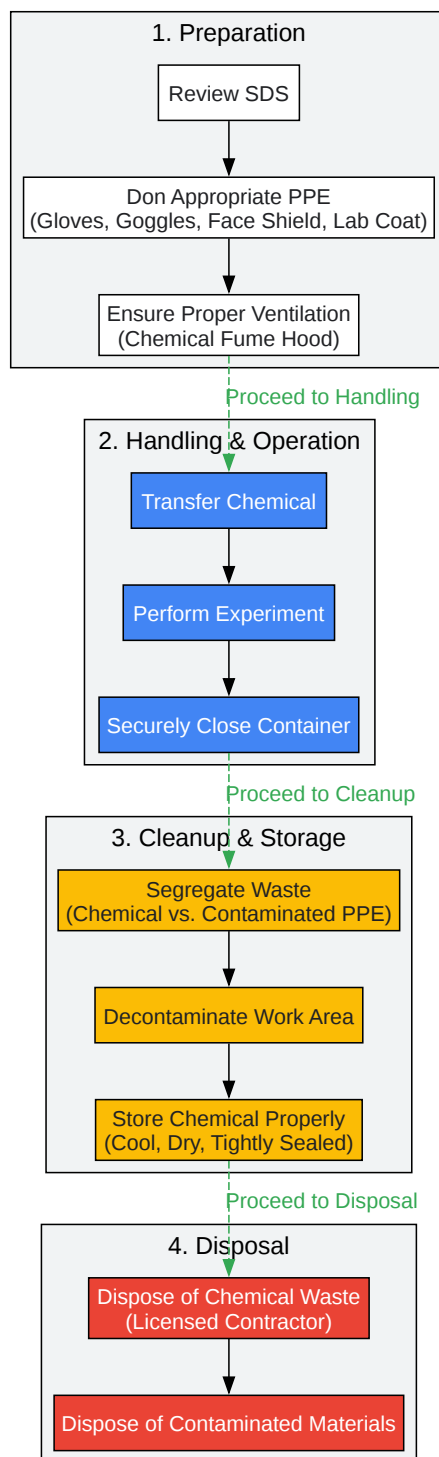
## Disposal Plan

- Chemical Waste: Dispose of surplus and non-recyclable **(R)-(+)-Citronellic acid** through a licensed disposal company.[5][6] Do not allow the product to enter drains.[5]
- Contaminated Packaging: Contaminated containers and PPE (e.g., gloves) must be treated as hazardous waste.[5] Dispose of them as unused product in accordance with local, state, and federal regulations.[5][13]

## Procedural Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **(R)-(+)-Citronellic acid**, from initial preparation to final disposal.

## Safe Handling Workflow for (R)-(+)-Citronellic Acid



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Caption: Workflow for safe handling of **(R)-(+)-Citronellic acid**.

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